

"2-(4-chloro-1H-pyrazol-1-yl)propanamide" basic properties

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Compound of Interest

Compound Name:	2-(4-chloro-1H-pyrazol-1-yl)propanamide
CAS No.:	1205841-05-9
Cat. No.:	B1391214

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An In-depth Technical Guide to the Basic Properties of **2-(4-chloro-1H-pyrazol-1-yl)propanamide**

Executive Summary

This technical guide provides a comprehensive overview of the fundamental properties of **2-(4-chloro-1H-pyrazol-1-yl)propanamide**, a heterocyclic compound featuring a chlorinated pyrazole ring linked to a propanamide functional group. The pyrazole scaffold is a cornerstone in medicinal chemistry, with derivatives exhibiting a vast array of pharmacological activities, including anti-inflammatory, anticancer, and antimicrobial properties.^{[1][2][3]} Notably, the pyrazol-1-yl-propanamide substructure has been specifically identified as a promising framework for developing potent androgen receptor antagonists for applications in oncology.^[4] This document, intended for researchers and drug development professionals, synthesizes available data on structurally related compounds to project the physicochemical properties, spectroscopic profile, and potential biological significance of the title molecule. It outlines a reasoned, proposed synthetic pathway and discusses key safety considerations, positioning **2-(4-chloro-1H-pyrazol-1-yl)propanamide** as a molecule of interest for further investigation.

Molecular Identity and Physicochemical Properties

Chemical Structure and Identifiers

2-(4-chloro-1H-pyrazol-1-yl)propanamide is a secondary amide characterized by the attachment of a propanamide group to the N1 position of a 4-chloropyrazole ring. This substitution pattern is crucial for its three-dimensional conformation and potential interactions with biological targets.

Property	Value	Source
IUPAC Name	2-(4-chloro-1H-pyrazol-1-yl)propanamide	-
CAS Number	1205841-05-9	[5]
Molecular Formula	C ₆ H ₈ ClN ₃ O	[5]
Molecular Weight	173.60 g/mol	[5]
Canonical SMILES	CC(C(=O)N)N1C=C(C=N1)Cl	[5]

Physicochemical Characteristics

While specific experimental data for **2-(4-chloro-1H-pyrazol-1-yl)propanamide** are not extensively documented in publicly available literature, its properties can be reliably predicted based on its functional groups and structural analogues. The molecule contains both hydrogen bond donors (the amide N-H) and acceptors (the amide carbonyl oxygen and the pyrazole nitrogens), suggesting moderate solubility in polar protic solvents. The presence of the chlorine atom and the pyrazole ring introduces a degree of lipophilicity.

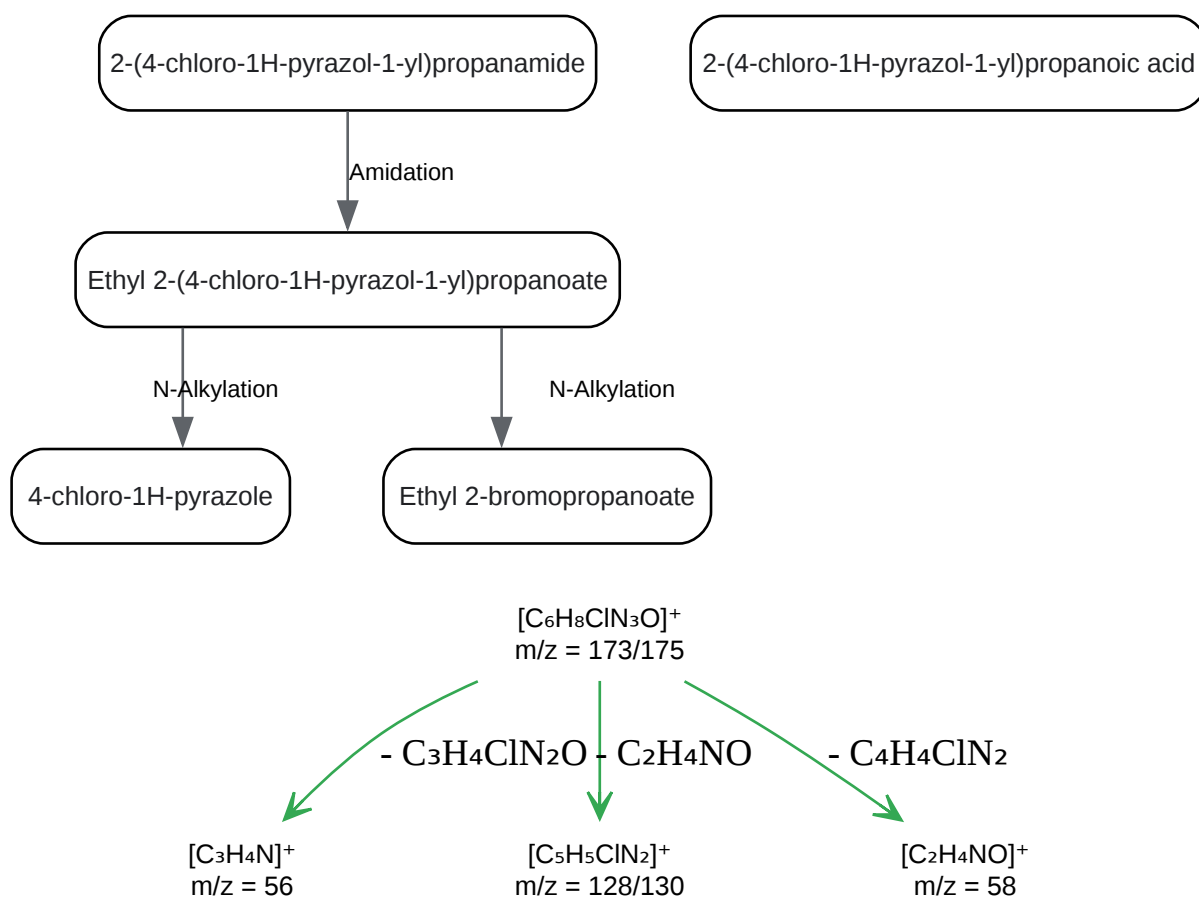
Property	Predicted/Analogous Value	Rationale/Note
Physical State	White to off-white solid	Typical for small organic amides.
Melting Point	Not available	Expected to be a crystalline solid with a defined melting point.
Boiling Point	Not available	Likely to decompose before boiling at atmospheric pressure.
Solubility	20.3 µg/mL (for the corresponding carboxylic acid at pH 7.4)	The amide is expected to have different solubility, likely showing moderate solubility in solvents like methanol, ethanol, and DMSO. The cited value is for 2-(4-chloro-1H-pyrazol-1-yl)propanoic acid.[6]
pKa	~16-17 (Amide N-H)	The amide proton is weakly acidic. The pyrazole ring is weakly basic.

Synthesis and Characterization

Retrosynthetic Analysis and Strategy

A logical synthetic approach to **2-(4-chloro-1H-pyrazol-1-yl)propanamide** involves the formation of two key bonds: the N-C bond between the pyrazole ring and the propanamide backbone, and the C-N bond of the amide itself. A robust strategy would proceed via the corresponding carboxylic acid or its ester, which are common intermediates in amide synthesis.

The causality for this two-step approach is rooted in efficiency and control. The initial N-alkylation of 4-chloropyrazole with an alkyl 2-halopropanoate is a well-established and high-yielding reaction. Following this, the conversion of the resulting ester to the primary amide using ammonia is a standard, reliable transformation, avoiding the handling of more hazardous or complex aminating agents.



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- [6. 2-\(4-chloro-1H-pyrazol-1-yl\)propanoic acid | C6H7ClN2O2 | CID 6485374 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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